

Personal protective equipment for handling 4-Decanol

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Compound of Interest

Compound Name: 4-Decanol

Cat. No.: B1670015

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Essential Safety and Handling Guide for 4-Decanol

This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and operational and disposal plans for handling **4-Decanol**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory conduct.

Physicochemical and Safety Data

The following table summarizes key quantitative data for **4-Decanol**, crucial for understanding its physical behavior and potential hazards.

Property	Value
Molecular Formula	C ₁₀ H ₂₂ O
Molecular Weight	158.28 g/mol [1]
Appearance	Colorless to pale yellow liquid[2][3]
Boiling Point	210 - 211 °C @ 760 mmHg[2][4]
Flash Point	82 °C / 179.6 °F
Density	0.820 - 0.829 g/cm ³
Vapor Density	5.5 (Air = 1.0)
Solubility	Slightly soluble in water; soluble in alcohol

Hazard Identification and Personal Protective Equipment (PPE)

4-Decanol is classified as a combustible liquid that can cause serious eye irritation and is harmful to aquatic life with long-lasting effects. Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting. Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

- **Eye and Face Protection:** Chemical safety goggles that provide a tight seal are required. When handling larger volumes or when there is a risk of splashing, a face shield should be worn in addition to goggles.
- **Skin Protection:**
 - **Gloves:** Chemical-resistant gloves (e.g., nitrile or butyl rubber) must be worn. Always inspect gloves for integrity before use and change them immediately if contaminated.
 - **Clothing:** A lab coat or other protective clothing is required to prevent skin contact.

- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required. If ventilation is poor, or if aerosols or mists are generated, a NIOSH/MSHA-approved respirator should be used.

Experimental Protocols: Handling and Storage

Strict adherence to the following procedures is essential for the safe handling and storage of **4-Decanol**.

Handling:

- Preparation: Ensure the work area is clean and uncluttered. Locate the nearest eyewash station and safety shower before starting work. All necessary PPE must be donned correctly.
- Ventilation: Handle **4-Decanol** in a well-ventilated area, preferably within a chemical fume hood.
- Dispensing: To prevent splashing, transfer and dispense the liquid carefully. Use appropriate tools like pipettes or graduated cylinders.
- Heating: If heating is necessary, use a water bath or heating mantle. Avoid open flames as **4-Decanol** is a combustible liquid.
- Hygiene: Wash hands thoroughly with soap and water after handling.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, open flames, and other sources of ignition.
- Store away from incompatible materials such as strong oxidizing agents.

Emergency Procedures

First-Aid Measures:

- **Eye Contact:** Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.
- **Skin Contact:** Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.
- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Call a physician or poison control center immediately.

Spill Response:

- **Evacuate:** Evacuate non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** For small spills, absorb the liquid with an inert, non-combustible absorbent material (e.g., sand, vermiculite).
- **Collect:** Collect the absorbed material into a suitable, sealed container for disposal.
- **Clean:** Clean the spill area thoroughly.

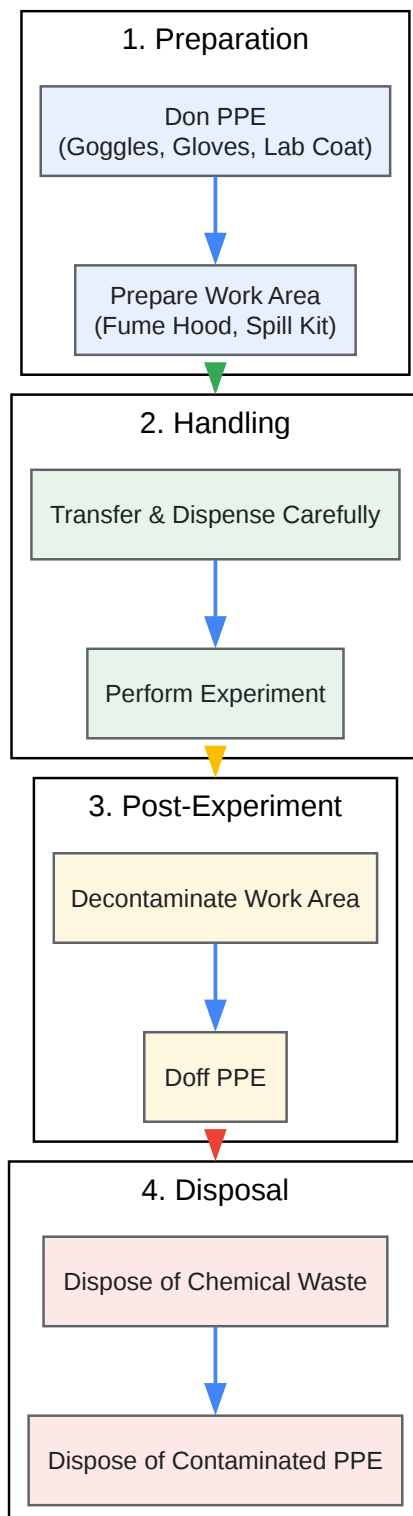
Disposal Plan

- **Chemical Waste:** Dispose of **4-Decanol** and any contaminated materials as hazardous waste. All waste must be placed in a suitable, closed container. Do not dispose of it down the drain or into the environment.
- **Contaminated PPE:** Used gloves, disposable lab coats, and other contaminated materials should be collected in a sealed bag and disposed of as hazardous waste.

Workflow for Safe Handling of 4-Decanol

The following diagram illustrates the standard workflow for handling **4-Decanol** in a laboratory setting, from preparation to disposal.

Safe Handling Workflow for 4-Decanol



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Caption: Logical workflow for the safe handling of **4-Decanol**.

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